

3,5-di-tert-butyl-o-benzoquinone molecular structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Di-tert-butyl-o-benzoquinone

Cat. No.: B121359

[Get Quote](#)

An In-depth Technical Guide to **3,5-di-tert-butyl-o-benzoquinone**

Introduction

3,5-di-tert-butyl-o-benzoquinone is an organic compound that belongs to the class of ortho-quinones. It is a valuable reagent in synthetic chemistry and is often utilized in studies of electron transfer reactions and as a ligand in coordination chemistry. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, spectroscopic data, and relevant experimental protocols.

IUPAC Name: 3,5-di-tert-butylcyclohexa-3,5-diene-1,2-dione[1][2][3]

Synonyms: 3,5-di-tert-butyl-1,2-benzoquinone, 3,5-DTBBQ[3]

Molecular Structure:

- Molecular Formula: $C_{14}H_{20}O_2$ [1][2][3]
- Molecular Weight: 220.31 g/mol [2][3][4]
- Chemical Structure: The molecule consists of a cyclohexadiene-1,2-dione ring substituted with two tert-butyl groups at the 3 and 5 positions.

Physicochemical Properties

The physical and chemical properties of **3,5-di-tert-butyl-o-benzoquinone** are summarized in the table below.

Property	Value	Reference
Appearance	Dark red to red to dark brown or purple crystals or powder	[1]
Melting Point	111.0-118.0 °C	[1]
CAS Number	3383-21-9	[1][2][3]
Solubility	Soluble in chloroform and methanol; insoluble in water.	[5][6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3,5-di-tert-butyl-o-benzoquinone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (ppm)
¹ H NMR	-	Data available, specific shifts depend on solvent.
¹³ C NMR	CDCl ₃	Data available, specific shifts depend on solvent.[7]

Note: Detailed peak assignments for ¹H and ¹³C NMR can be found in various spectral databases.[7][8]

UV-Visible Spectroscopy

The oxidation of 3,5-di-tert-butylcatechol to **3,5-di-tert-butyl-o-benzoquinone** can be monitored by the growth of a characteristic absorption peak around 400 nm.[9] The molar absorptivity (ε) varies with the solvent.

Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{M}^{-1} \text{cm}^{-1}$)
Methanol	400	1670 ± 32
Acetonitrile	400	1870 ± 15
Tetrahydrofuran	400	1960 ± 25

Data sourced from a study aimed at improving the reproducibility of catecholase-like catalysis.
[\[9\]](#)

Experimental Protocols

Synthesis of 3,5-di-tert-butyl-o-benzoquinone

A common method for the synthesis of **3,5-di-tert-butyl-o-benzoquinone** is the oxidation of 3,5-di-tert-butylcatechol.[\[9\]](#)[\[10\]](#)

Materials:

- 3,5-di-tert-butylcatechol
- An appropriate oxidizing agent (e.g., atmospheric oxygen, often catalyzed by a metal complex)[\[9\]](#)[\[11\]](#)
- Solvent (e.g., methanol, acetonitrile, or tetrahydrofuran)[\[9\]](#)

Procedure:

- Dissolve 3,5-di-tert-butylcatechol in the chosen solvent.
- Introduce the oxidizing agent. For aerobic oxidation, this may involve stirring the solution in the presence of air.[\[11\]](#) In many research applications, a metal complex catalyst is added to facilitate the reaction.[\[9\]](#)[\[11\]](#)
- The reaction progress can be monitored by observing the color change of the solution to a deep red, indicative of the formation of the quinone.

- The product can be purified by recrystallization from a suitable solvent like methanol or petroleum ether.[\[5\]](#)[\[12\]](#)

Monitoring the Synthesis via UV-Vis Spectroscopy

Objective: To quantitatively monitor the formation of **3,5-di-tert-butyl-o-benzoquinone** from 3,5-di-tert-butylcatechol.

Instrumentation:

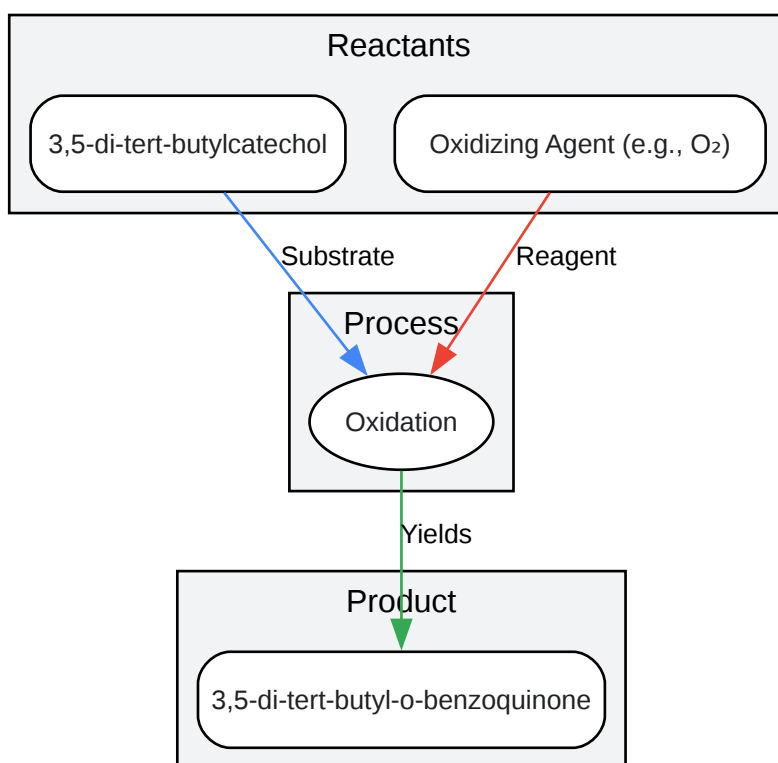
- UV-Vis Spectrophotometer

Procedure:

- Prepare a solution of 3,5-di-tert-butylcatechol in the desired solvent (e.g., methanol) at a known concentration.
- Initiate the oxidation reaction as described in the synthesis protocol.
- At regular time intervals, withdraw an aliquot of the reaction mixture and record its UV-Vis absorption spectrum.
- Monitor the increase in absorbance at the characteristic wavelength for **3,5-di-tert-butyl-o-benzoquinone** (around 400 nm).[\[9\]](#)
- The concentration of the product at each time point can be calculated using the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, ϵ is the molar absorptivity, b is the path length of the cuvette, and c is the concentration.

Diagrams and Workflows

The synthesis of **3,5-di-tert-butyl-o-benzoquinone** from its catechol precursor is a fundamental reaction in various catalytic studies.



[Click to download full resolution via product page](#)

Caption: Synthesis of **3,5-di-tert-butyl-o-benzoquinone**.

Applications in Research

3,5-di-tert-butyl-o-benzoquinone is a versatile compound in chemical research:

- **Ligand Synthesis:** It is used in the preparation of benzoxazole derivative ligands.^{[5][12]}
- **Hetero Diels-Alder Reactions:** It serves as a reactant in the hetero Diels-Alder reaction for the synthesis of 1,4-benzodioxines.^{[5][13]}
- **Catalysis Studies:** The oxidation of its catechol precursor is a model reaction for evaluating the catalytic activity of new metal complexes, particularly in mimicking catecholase enzymes.^{[9][10][11]}

Safety Information

3,5-di-tert-butyl-o-benzoquinone is an irritant and should be handled with appropriate safety precautions.

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][6]
- Precautions: Avoid breathing dust and prevent contact with skin and eyes.[6] It is incompatible with strong reducing agents and strong oxidizing agents.[5][12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 3,5-Di-tert-butyl-o-benzoquinone, 98+% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
2. 3,5-Di-tert-butyl-o-benzoquinone 98.00% | CAS: 3383-21-9 | AChemBlock [achemblock.com]
3. 3,5-Di-tert-butyl-1,2-benzoquinone | C₁₄H₂₀O₂ | CID 76915 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. scbt.com [scbt.com]
5. 3,5-DI-TERT-BUTYL-O-BENZOQUINONE Three Chongqing Chemdad Co. , Ltd [chemdad.com]
6. chembk.com [chembk.com]
7. spectrabase.com [spectrabase.com]
8. 3,5-DI-TERT-BUTYL-O-BENZOQUINONE(3383-21-9) ¹H NMR spectrum [chemicalbook.com]
9. pubs.acs.org [pubs.acs.org]
10. researchgate.net [researchgate.net]
11. researchgate.net [researchgate.net]
12. 3,5-DI-TERT-BUTYL-O-BENZOQUINONE | 3383-21-9 [chemicalbook.com]

- 13. 3,5-二叔丁基邻苯醌 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3,5-di-tert-butyl-o-benzoquinone molecular structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121359#3-5-di-tert-butyl-o-benzoquinone-molecular-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com